

Best practices for storing and handling chlorzoxazone powder

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Compound of Interest

Compound Name: Chlorzoxazone

Cat. No.: B1668890

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Technical Support Center: Chlorzoxazone Powder

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for storing and handling **chlorzoxazone** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **chlorzoxazone** powder?

A1: **Chlorzoxazone** powder should be stored in a cool, dry, and well-ventilated area.^[1] The recommended storage temperature is typically controlled room temperature, between 20°C to 25°C (68°F to 77°F).^{[2][3]} It is crucial to keep the container tightly closed and protected from light and moisture. Store the powder in its original container, which should be clearly labeled.^[1] Suitable laboratory containers include glass, polyethylene, or polypropylene.^[1]

Q2: What are the primary hazards associated with handling **chlorzoxazone** powder?

A2: **Chlorzoxazone** is considered a hazardous substance.^[1] The primary hazards include:

- Harmful if swallowed: Accidental ingestion may cause serious health damage.^{[1][4][5]}
- Skin and eye irritation: The powder can cause skin irritation and serious eye irritation.^{[1][4][5]}

- Respiratory tract irritation: Inhalation of the dust may cause respiratory irritation.[1][4][5]
- Potential for liver toxicity: Although rare, serious liver damage has been reported in patients receiving **chlorzoxazone**. [6]

Q3: What personal protective equipment (PPE) should be worn when handling **chlorzoxazone** powder?

A3: When handling **chlorzoxazone** powder, it is essential to wear appropriate personal protective equipment to minimize exposure. This includes:

- Protective clothing, such as a lab coat.[1]
- Gloves.[1][5]
- Safety glasses or goggles.[1][5]
- A dust respirator to avoid inhaling the powder.[1]

Work should be conducted in a well-ventilated area, and for larger quantities, local exhaust ventilation may be necessary.[1]

Q4: What is the solubility of **chlorzoxazone** in common solvents?

A4: **Chlorzoxazone** is slightly soluble in water.[2][7] Its solubility is higher in organic solvents. It is sparingly soluble in alcohol, isopropyl alcohol, and methanol, and soluble in solutions of alkali hydroxides and ammonia.[2][8] For more detailed solubility data, please refer to the quantitative data table below.

Q5: What should I do in case of a spill of **chlorzoxazone** powder?

A5: In the event of a spill, you should:

- Alert personnel in the immediate area.[1]
- Evacuate the area if necessary.

- Wear appropriate personal protective equipment (gloves, safety glasses, respirator) before attempting to clean the spill.[\[1\]](#)
- Use dry clean-up procedures to avoid generating dust.[\[1\]](#)
- Carefully sweep or scoop the spilled powder into a suitable, labeled container for disposal.[\[9\]](#)
- Clean the spill area thoroughly.
- Dispose of the waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[4\]](#)

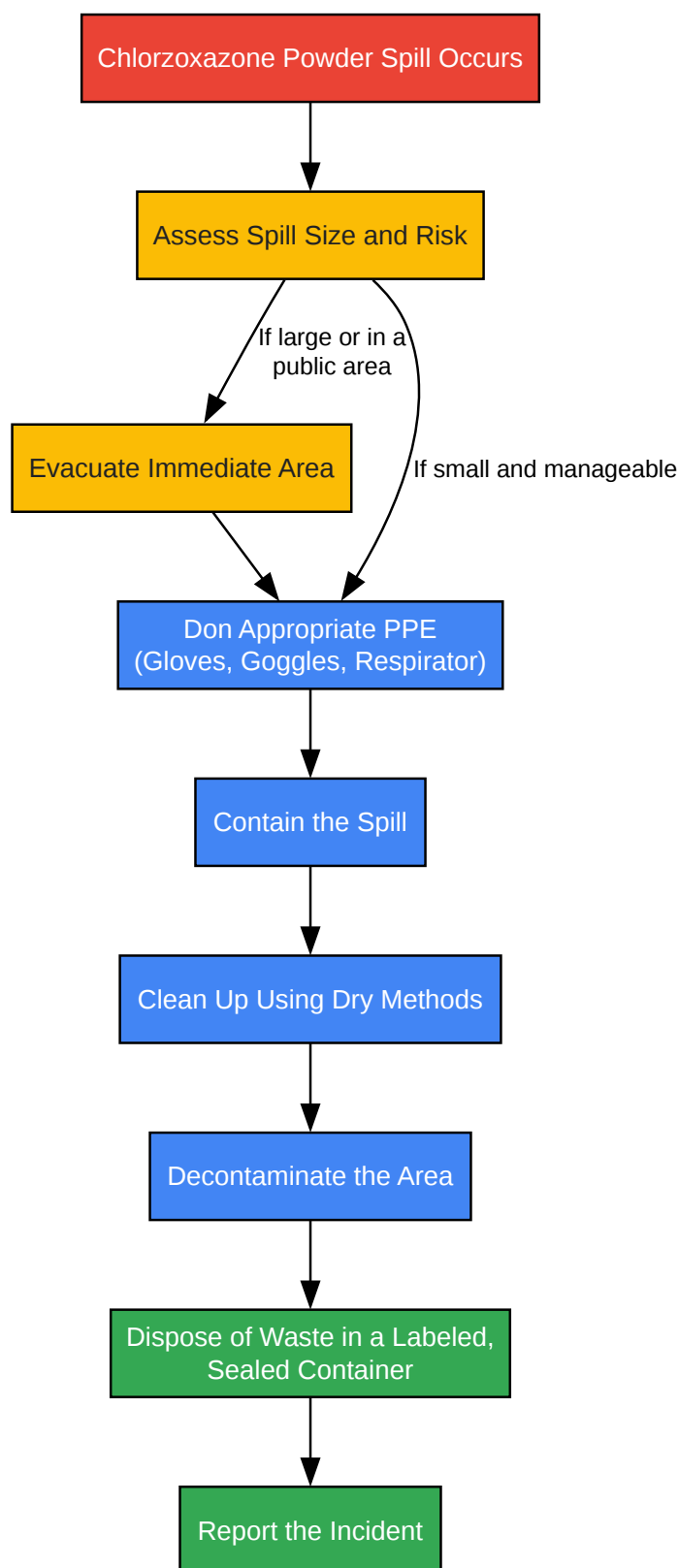
Quantitative Data

Property	Value	Source(s)
Appearance	White or practically white, odorless, crystalline powder	[2] [8]
Melting Point	189°C to 194°C	[7] [8]
Boiling Point	336.9°C at 760 mmHg	[10]
Molecular Formula	C ₇ H ₄ ClNO ₂	[8] [10]
Molecular Weight	169.57 g/mol	[8] [10]
Water Solubility	0.1 g/100 mL; Slightly soluble	[2] [8] [10]
Solubility in other solvents	Sparingly soluble in alcohol, isopropyl alcohol, and methanol; Soluble in solutions of alkali hydroxides and ammonia. Soluble in DMSO (34 mg/mL) and Ethanol (34 mg/mL).	[2] [8]
Storage Temperature	20°C to 25°C (68°F to 77°F)	[2] [3]
Shelf Life	Up to 5 years when stored properly in its original packaging.	

Experimental Protocols & Workflows

Workflow for Handling a Chlorzoxazone Powder Spill

The following diagram outlines the logical steps to take in the event of a **chlorzoxazone** powder spill to ensure safety and proper cleanup.

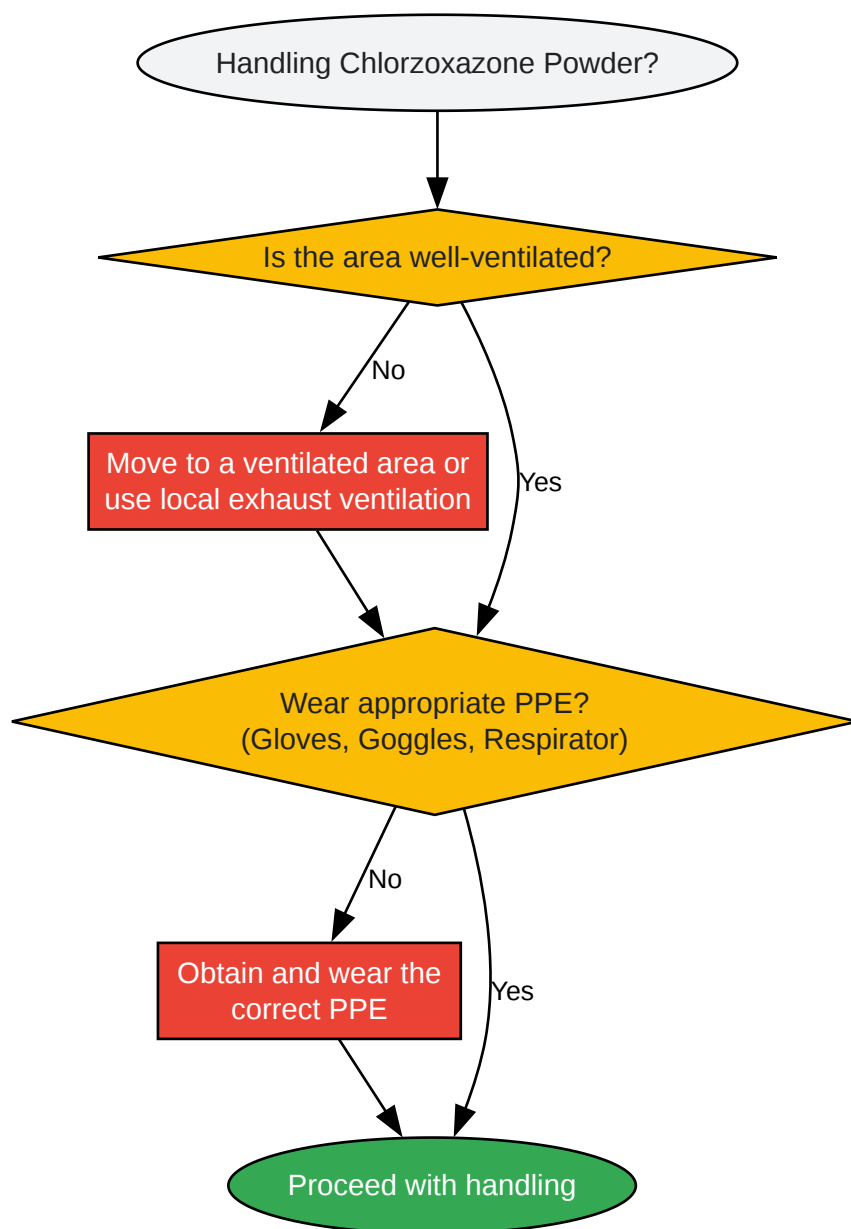


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Caption: **Chlorzoxazone** Spill Response Workflow

Decision-Making for Safe Handling of Chlorzoxazone Powder

This diagram illustrates the decision-making process for the safe handling of **chlorzoxazone** powder in a laboratory setting.



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Caption: Safe Handling Decision-Making Process

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